

# Application Notes and Protocols for In Vitro Cell-Based Assays of BP14979

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## Compound of Interest

Compound Name: BP14979

Cat. No.: B606322

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## Introduction

**BP14979** is a novel small molecule that acts as a partial agonist at the human dopamine D3 receptor (D3R) and an antagonist at the dopamine D2 receptor (D2R).<sup>[1]</sup> Its high affinity and distinct functional profile at the D3R make it a compound of interest for investigating the role of this receptor in various neurological and psychiatric disorders. These application notes provide detailed protocols for a suite of in vitro cell-based assays to characterize the pharmacological and functional properties of **BP14979** and similar molecules.

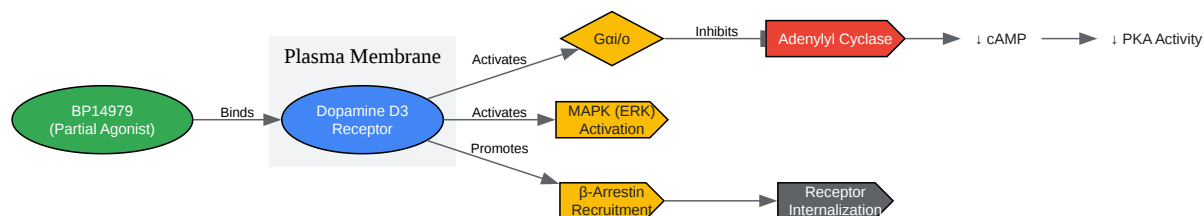
## Data Presentation

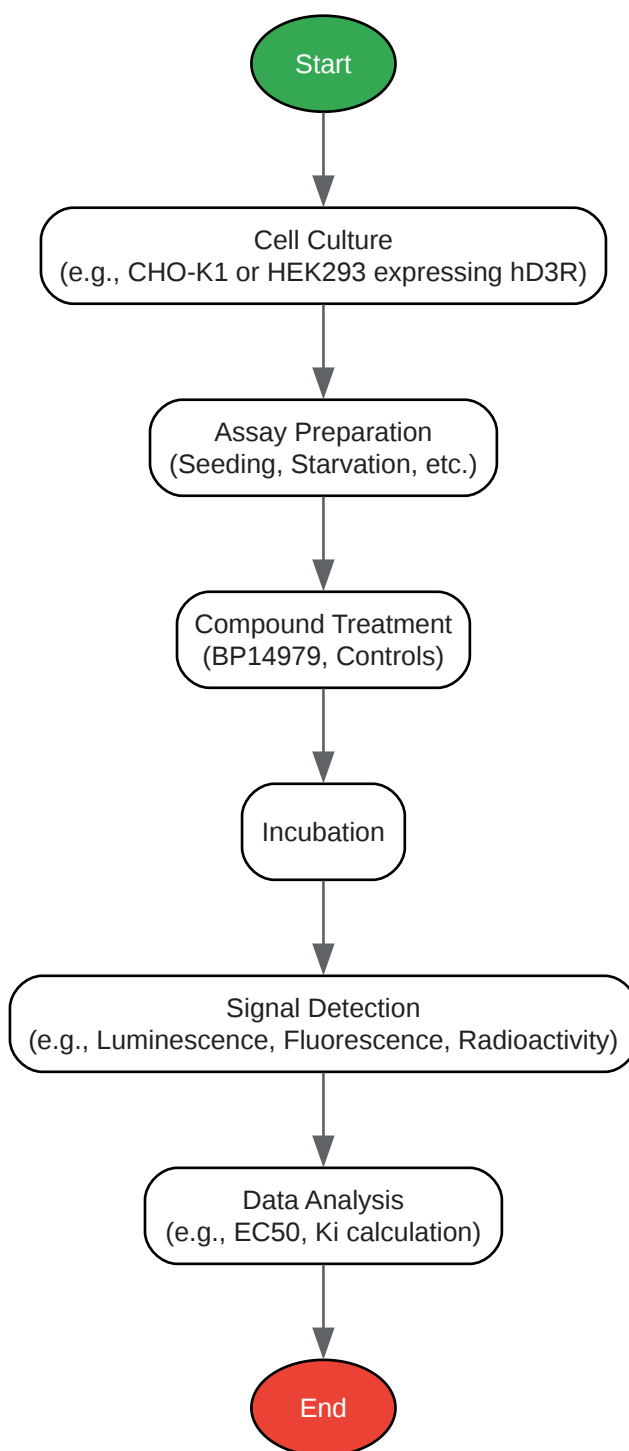
The following table summarizes the in vitro pharmacological data for **BP14979** at the human dopamine D3 and D2 receptors.

Parameter	Receptor	Value
Binding Affinity (K <sub>i</sub> )	Human Dopamine D3 Receptor	~1 nM <sup>[1]</sup>
Human Dopamine D2 Receptor	192 nM <sup>[1]</sup>	
Functional Activity (EC <sub>50</sub> )	Human Dopamine D3 Receptor	0.7 ± 0.3 nM <sup>[1]</sup>
Intrinsic Activity	Human Dopamine D3 Receptor	32% ± 2.6% <sup>[1]</sup>

## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways of the dopamine D3 receptor and the general workflows for the described experimental protocols.





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## References

- 1. Concentration of receptor and ligand revisited in a modified receptor binding protocol for high-affinity radioligands: [3H]spiperone binding to D2 and D3 dopamine receptors - PMC [pmc.ncbi.nlm.nih.gov]
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